

# C.I. Sulphur Yellow 2 chemical properties

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## Compound of Interest

Compound Name: *C.I. Sulphur Yellow 2*

Cat. No.: *B074651*

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An In-depth Technical Guide to the Chemical Properties of **C.I. Sulphur Yellow 2**

For Researchers, Scientists, and Drug Development Professionals

## Overview of C.I. Sulphur Yellow 2

**C.I. Sulphur Yellow 2**, identified by the Colour Index Number 53120 and CAS Number 1326-66-5, is a sulphur dye used primarily in the textile industry. It is crucial to understand that, like most sulphur dyes, **C.I. Sulphur Yellow 2** is not a single, discrete chemical compound with a defined molecular formula. Instead, it is a complex and heterogeneous mixture of polymeric macromolecules containing sulphur linkages.<sup>[1][2][3][4]</sup> The chemical name, "Formamide, N,N'-(4-methyl-1,3-phenylene)bis-, reaction products with [1,1'-biphenyl]-4,4'-diamine and sulfur," reflects its manufacturing process from various reagents rather than a specific final structure.<sup>[1][2][5]</sup>

The dye appears as a yellow-brown powder and is used for dyeing cellulosic fibers such as cotton, hemp, and viscose, as well as for leather coloring.<sup>[1][6][7]</sup> Its application involves reduction in an alkaline sodium sulfide solution to a water-soluble leuco form, which has an affinity for the fibers, followed by oxidation back to the insoluble parent dye within the fiber matrix.

**Note on Relevance to Drug Development:** Extensive literature review reveals no direct applications or studies of **C.I. Sulphur Yellow 2** in the context of drug development or its interaction with biological signaling pathways. Its properties and applications are confined to industrial dyeing.

# Physicochemical Properties

The polymeric and impure nature of **C.I. Sulphur Yellow 2** makes it difficult to assign precise quantitative properties like melting point or boiling point. However, its qualitative characteristics are well-documented.

## 2.1 Qualitative Properties

Property	Description	Citations
Physical State	Yellow-brown powder.	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Solubility	Insoluble in water. Soluble in aqueous sodium sulfide solution, forming a yellow-brown solution.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Reactivity in Acid	Partially dissolves in concentrated sulfuric acid. A yellow sulfur precipitate forms upon dilution. The dye turns a dark orange color in concentrated sulfuric acid.	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Reactivity with Reducing Agents	In an alkaline sodium hydrosulfite solution, the dye is slightly discolored.	<a href="#">[1]</a> <a href="#">[2]</a>
Reactivity with Oxidizing Agents	In a sodium hypochlorite solution, the dye is almost completely faded or discolored.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[9]</a>

# Quantitative Data: Dyeing Fastness

The performance of **C.I. Sulphur Yellow 2** as a dye is quantified by its fastness properties, which measure the resistance of the color to various environmental factors. The ratings are typically on a scale of 1 to 5, where 5 represents the highest fastness.

Fastness Property	ISO Rating	Citations
Acid Resistance	3-4	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Alkali Resistance	4	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Light Fastness	2	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Soaping (Moderate)	4	<a href="#">[6]</a>
Soaping (Severe)	3	<a href="#">[6]</a>
Perspiration	4-5	<a href="#">[6]</a>
Fulling	4	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols

### 4.1 Synthesis of C.I. Sulphur Yellow 2

This protocol is based on the common industrial manufacturing method for the dye.[\[1\]](#)[\[3\]](#)[\[8\]](#)

**Principle:** The synthesis is a two-stage process. First, an aromatic diamine is formylated. Second, this intermediate is heated with sulfur (a process known as "thionation" or "sulfurization") to produce the complex polymeric dye.

Materials:

- 2,4-diaminotoluene
- Formic acid
- [1,1'-biphenyl]-4,4'-diamine (benzidine) - Note: Benzidine is a known carcinogen and should be handled with extreme caution.
- Sulfur powder
- Reaction vessel with heating mantle and overhead stirrer, capable of reaching 220°C
- Ventilation/fume hood

**Procedure:**

- Formylation: 2,4-diaminotoluene is reacted with formic acid to produce N,N'-(4-methyl-1,3-phenylene)bis-formamide (2,4-diformylaminotoluene). This step is a standard formylation of an amine.
- Thionation: A mixture of the 2,4-diformylaminotoluene, [1,1'-biphenyl]-4,4'-diamine, and sulfur powder is prepared. A typical ratio involves approximately 100 parts of the formylated diamine, 6-7 parts of the biphenyl diamine, and 400 parts of sulfur.[8]
- The mixture is placed in the reaction vessel and heated to 140-150°C with stirring.[3][8]
- The temperature is then gradually increased over a period of approximately 15 hours to a final temperature of 218-220°C.[1][3][8] The specific temperature profile and ratio of sulfur can be adjusted to control the final shade of the dye, with higher temperatures and more sulfur leading to redder shades.[8]
- After the reaction period, the molten product is cooled to allow it to solidify.
- The resulting solid mass is then crushed and milled to obtain the final dye powder.[3]

#### 4.2 General Dyeing Protocol for Cotton Fibers

This protocol describes the fundamental steps for applying a sulphur dye to a cellulosic material.[9]

**Principle:** The insoluble sulphur dye is converted to its water-soluble leuco form using a reducing agent (sodium sulfide) in an alkaline bath. The fiber is impregnated with this solution, and then the dye is oxidized back to its insoluble form, trapping it within the fiber.

**Materials:**

- **C.I. Sulphur Yellow 2** dye powder
- Sodium sulfide (Na<sub>2</sub>S)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>) (optional, for pH control)

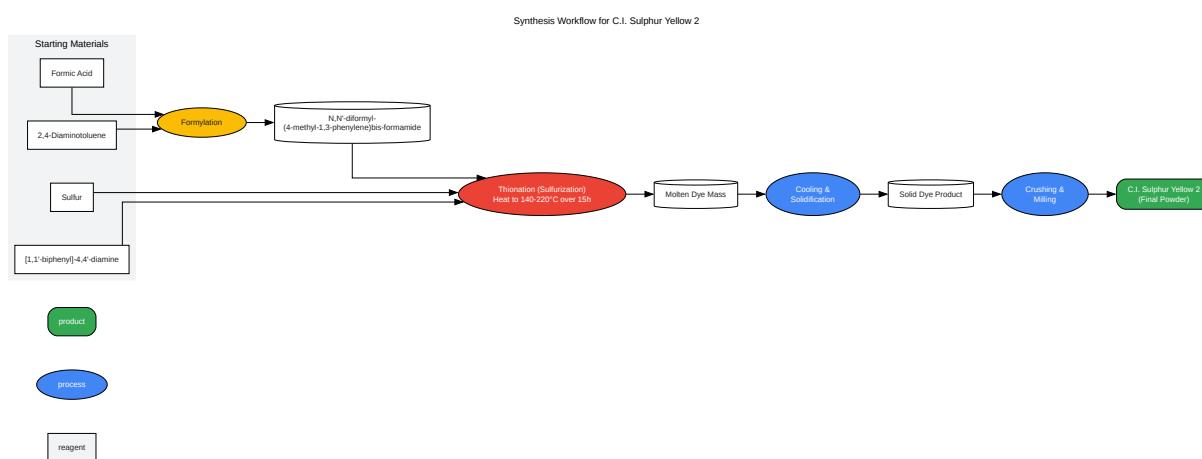
- Cotton yarn or fabric
- Dyeing bath (beaker or stainless steel vessel)
- Heating and stirring apparatus
- Oxidizing agent (e.g., sodium perborate or exposure to air)

**Procedure:**

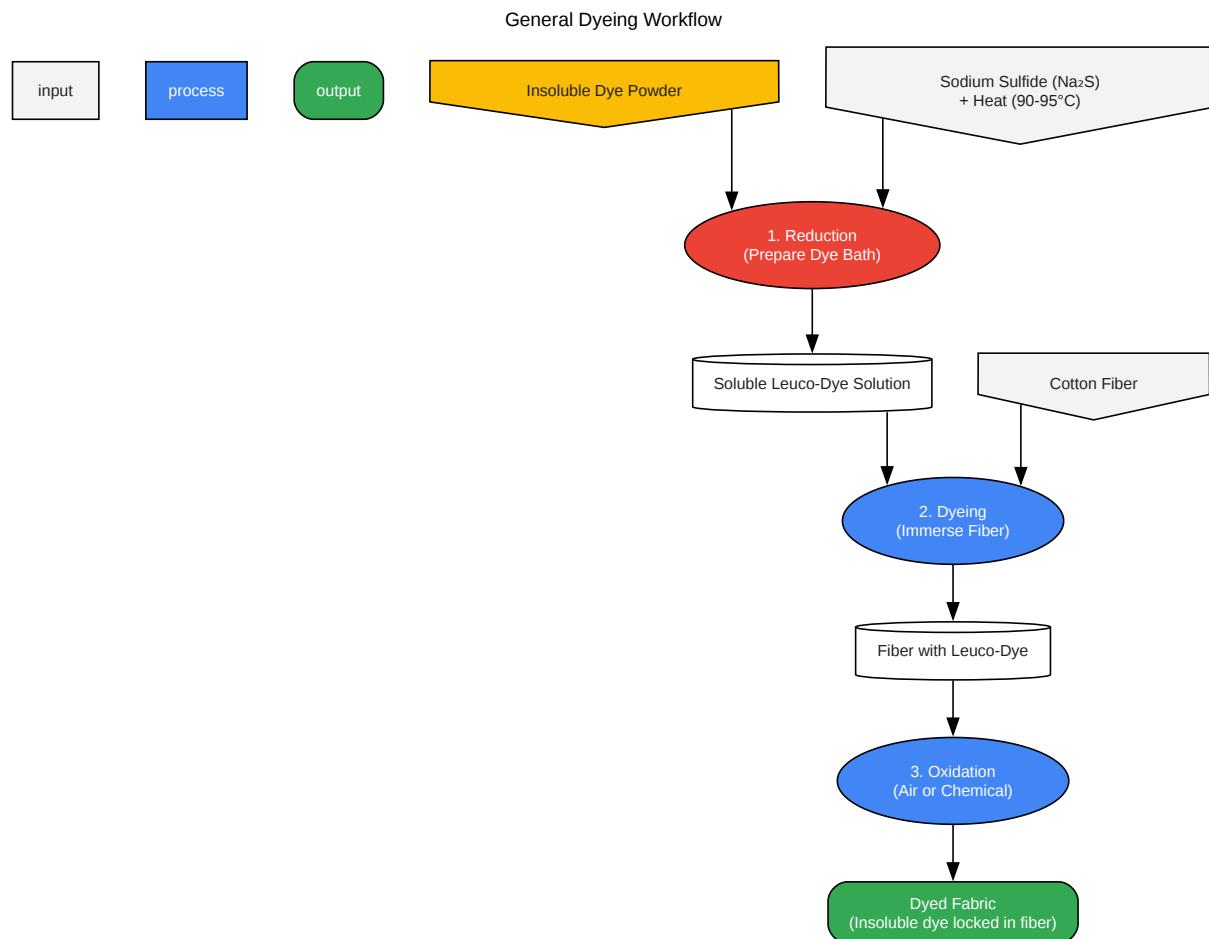
- Dye Bath Preparation (Reduction):
  - Prepare a stock solution of the dye. The dye powder is pasted with a concentrated solution of sodium sulfide.[\[9\]](#)
  - This paste is added to the main dyeing bath containing water and stirred.
  - The bath is heated to approximately 90-95°C to ensure the complete reduction and dissolution of the dye into its leuco form. The solution should be a clear yellow-brown.[\[9\]](#)  
The amount of sodium sulfide required is typically double the weight of the dye.[\[9\]](#)
- Dyeing:
  - The cotton material is introduced into the hot dye bath.
  - The dyeing is carried out at 90-95°C for 45-60 minutes with gentle agitation to ensure even color penetration.
- Rinsing:
  - The material is removed from the dye bath, squeezed to remove excess liquor, and rinsed with cold water.
- Oxidation:
  - The dye is re-oxidized to its insoluble form. This can be achieved by simple exposure to atmospheric oxygen ("airing") or by treating the material in a separate bath with a mild chemical oxidizing agent like sodium perborate.[\[9\]](#)

- Washing and Soaping:
  - The dyed material is thoroughly rinsed again and then "soaped" by washing in a hot detergent solution to remove any loosely adhering surface dye and to improve fastness properties.
  - Finally, the material is given a final rinse and dried.

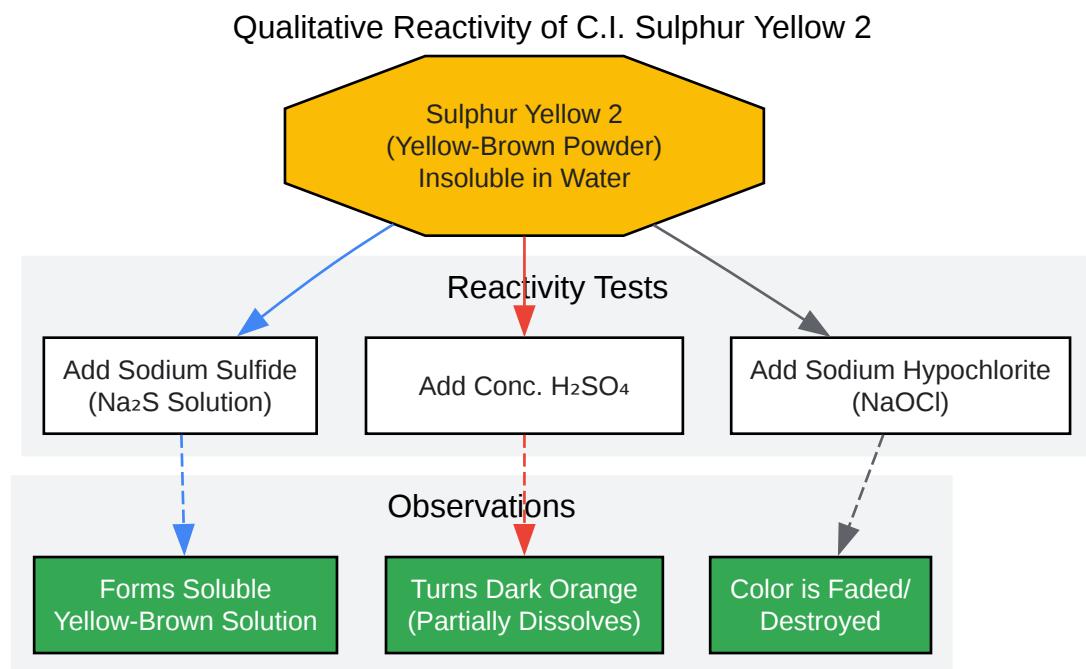
## Diagrams and Workflows

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Caption: Workflow diagram illustrating the industrial synthesis of **C.I. Sulphur Yellow 2**.

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Caption: General workflow for applying **C.I. Sulphur Yellow 2** to cotton fibers.



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Caption: Logical diagram of key chemical solubility and reactivity tests.

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